

# Physical and chemical properties of "Ethyl 2-(3-fluorophenyl)acetate"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-(3-fluorophenyl)acetate

Cat. No.: B1589029

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 2-(3-fluorophenyl)acetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 2-(3-fluorophenyl)acetate**, a key intermediate in pharmaceutical and chemical synthesis. The document details its characteristics, reactivity, and relevant experimental protocols, presented in a format tailored for scientific and research applications.

## Core Physical and Chemical Properties

**Ethyl 2-(3-fluorophenyl)acetate** is a fluorinated aromatic ester. The presence of the fluorine atom at the meta position of the phenyl ring influences its electronic properties and reactivity.<sup>[1]</sup> Its physical state at room temperature is a liquid.<sup>[2][3]</sup>

Table 1: Physical and Chemical Data of **Ethyl 2-(3-fluorophenyl)acetate**

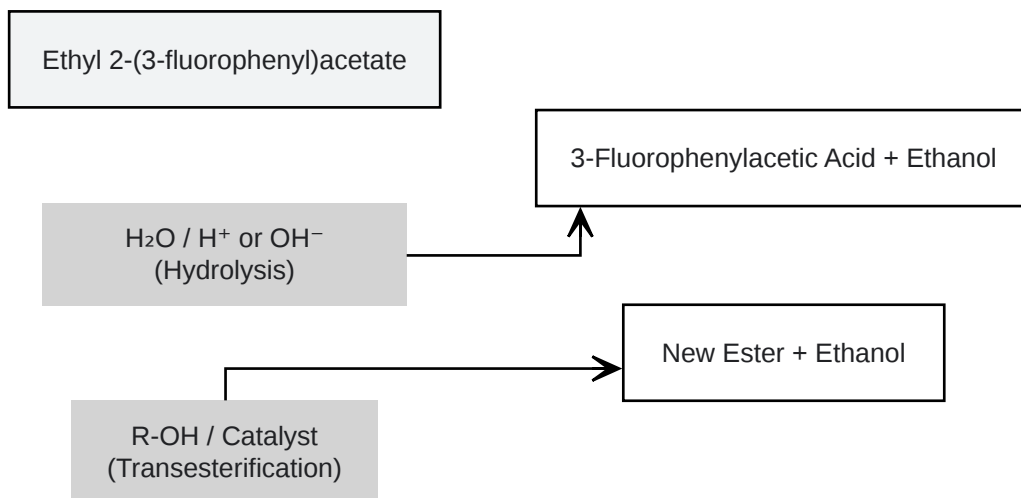
Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>11</sub> FO <sub>2</sub>	[2][4]
Molecular Weight	182.19 g/mol	[4]
CAS Number	587-47-3	[3][5][4]
Appearance	Liquid	[3]
Boiling Point	126-129 °C at 28 Torr223.97 °C at 760 mmHg	[5][4]
Density	1.118 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Storage	Store in a dry, sealed container at room temperature.	[5]

## Chemical Reactivity and Stability

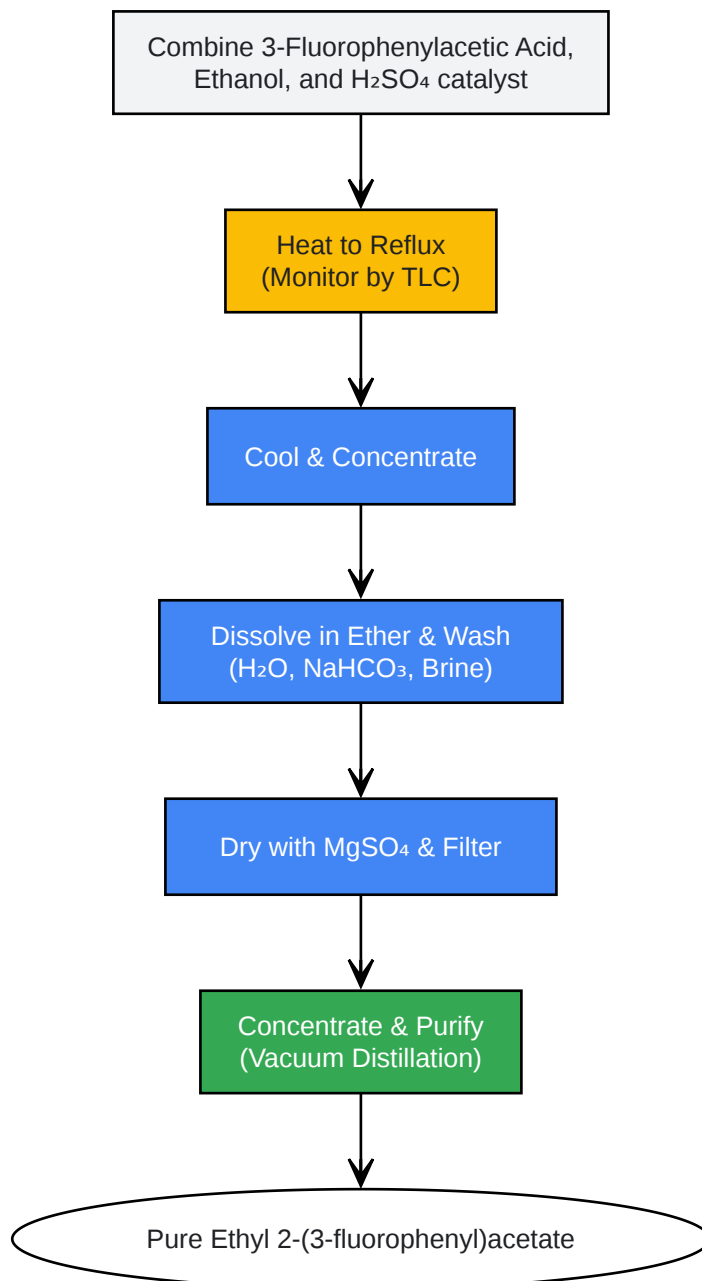
Aromatic esters are known for their relative stability, a property conferred by the delocalized electron density of the benzene ring.[6] Fluorination can further enhance oxidative stability.[7] The primary reactions involving **Ethyl 2-(3-fluorophenyl)acetate** are centered around its ester functional group.

- **Hydrolysis:** In the presence of an acid or base catalyst, the ester can be hydrolyzed back to its parent carboxylic acid, 3-fluorophenylacetic acid, and ethanol.[8] The rate of hydrolysis can be influenced by pH.[9]
- **Transesterification:** The ethyl group of the ester can be exchanged with another alcohol moiety in a process known as transesterification, allowing for the synthesis of different esters of 3-fluorophenylacetic acid.[8]
- **Amidation:** The compound can react with amines to form the corresponding amides, a common reaction in the synthesis of more complex molecules.[1]

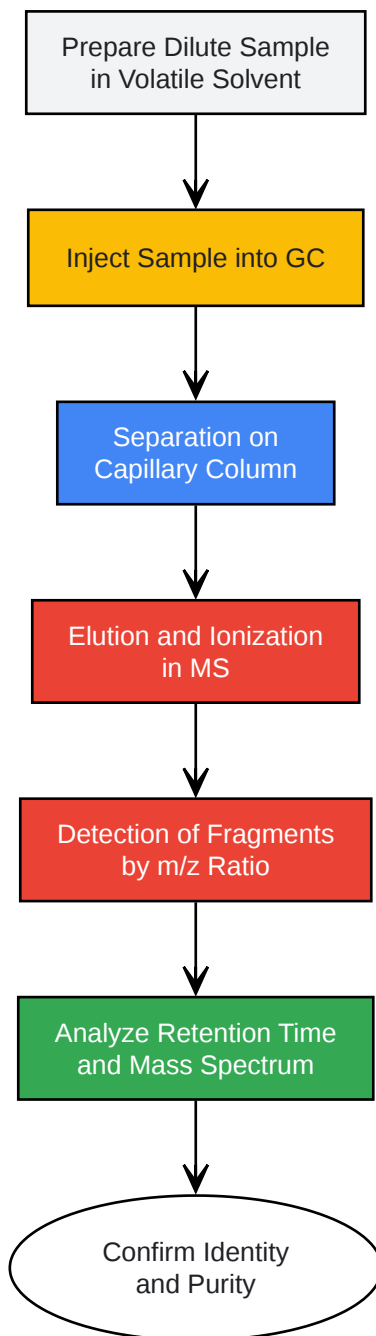
## Chemical Reactivity of Ethyl 2-(3-fluorophenyl)acetate



## Synthesis Workflow: Fischer Esterification



## Experimental Workflow for GC-MS Characterization

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. cymitquimica.com [cymitquimica.com]
- 4. Ethyl 2-(3-fluorophenyl)acetate [myskinrecipes.com]
- 5. Ethyl 2-(3-fluorophenyl)acetate CAS#: 587-47-3 [amp.chemicalbook.com]
- 6. Assessment of the Thermal Properties of Aromatic Esters as Novel Phase Change Materials [mdpi.com]
- 7. halocarbon.com [halocarbon.com]
- 8. Buy Ethyl 2-(4-(difluoromethoxy)-3-fluorophenyl)acetate (EVT-11998279) [evitachem.com]
- 9. Hydrolysis, polarity, and conformational impact of C-terminal partially fluorinated ethyl esters in peptide models - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of "Ethyl 2-(3-fluorophenyl)acetate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589029#physical-and-chemical-properties-of-ethyl-2-3-fluorophenyl-acetate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)